

# A Technical Guide to the Physicochemical Properties of Ethyl Heptadecanoate

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## Compound of Interest

Compound Name: Ethyl heptadecanoate

Cat. No.: B153879

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This technical guide provides a comprehensive overview of the melting and boiling points of **ethyl heptadecanoate** (also known as ethyl margarate), a long-chain fatty acid ester.<sup>[1][2][3]</sup> This compound serves as a valuable intermediate in organic synthesis and finds applications in the flavor, fragrance, and cosmetic industries.<sup>[1]</sup> In pharmaceutical development, it can be used as a solvent or carrier to improve the solubility and bioavailability of active pharmaceutical ingredients.<sup>[1]</sup> A thorough understanding of its physical properties, such as its melting and boiling points, is critical for its application in research and manufacturing.

## Physicochemical Data

The melting and boiling points of **ethyl heptadecanoate** are key indicators of its purity and are essential for defining storage and handling conditions. The data compiled from various sources are presented below.

Table 1: Physical Properties of **Ethyl Heptadecanoate**

Property	Value	Conditions
Melting Point	27 - 29 °C	Atmospheric Pressure
28 °C	760 mmHg	
Boiling Point	199 - 201 °C	10 mmHg
200 °C	10 mmHg	
337.67 °C	760 mmHg (estimated)	
185.05 °C (458.2 K)	5.32 mmHg (0.007 atm)	
Molecular Formula	C <sub>19</sub> H <sub>38</sub> O <sub>2</sub>	N/A
Molecular Weight	298.51 g/mol	N/A
Appearance	White or colorless solid/powder	N/A
CAS Number	14010-23-2	N/A

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment. The standard methodologies for these measurements are detailed below.

### Melting Point Determination

The melting point is determined by observing the temperature range over which the solid-to-liquid phase transition occurs. The capillary method is a standard and reliable technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Calibrated thermometer or digital temperature probe
- Glass capillary tubes (sealed at one end)

Procedure:

- **Sample Preparation:** A small quantity of dry, powdered **ethyl heptadecanoate** is introduced into a glass capillary tube to a depth of 2-3 mm. The sample is packed tightly by tapping the tube.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the apparatus, adjacent to the thermometer or temperature probe to ensure thermal equilibrium.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
- **Measurement:** The heating rate is then reduced to a slow and steady 1-2°C per minute. This slow rate is crucial for accurate determination.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow, typically 0.5-1.0°C. Impurities tend to lower and broaden the melting range.

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **ethyl heptadecanoate**, which have high boiling points at atmospheric pressure, determination is often performed under reduced pressure (vacuum distillation) to prevent thermal decomposition.

Apparatus:

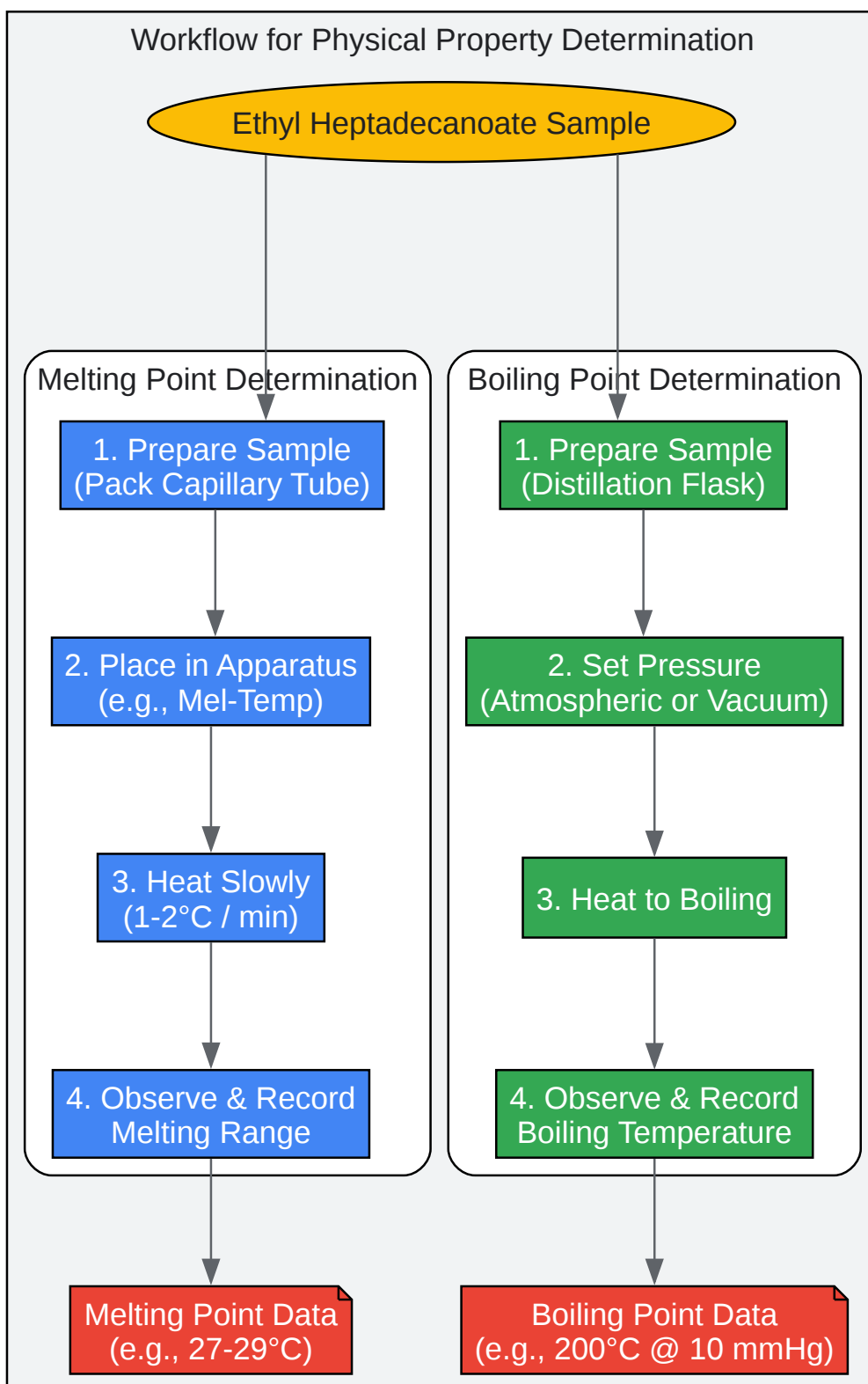
- Distillation flask with a side arm
- Heating mantle
- Condenser
- Receiving flask
- Calibrated thermometer
- Vacuum source and manometer

#### Procedure:

- **Apparatus Setup:** A small amount of **ethyl heptadecanoate** is placed in the distillation flask along with boiling chips to ensure smooth boiling. The thermometer is positioned so that the top of the bulb is level with the bottom of the distillation flask's side arm.
- **Pressure Regulation:** The system is connected to a vacuum pump. The pressure is reduced to the desired level (e.g., 10 mmHg) and monitored with a manometer.
- **Heating:** The flask is heated gently using a heating mantle.
- **Observation:** As the liquid heats, the temperature will rise and then stabilize. The boiling point is the constant temperature at which the vapor condenses on the thermometer bulb and drips into the condenser. This temperature and the corresponding pressure are recorded.

## Visualization of Experimental Workflow

The logical flow for determining the key physical properties of **ethyl heptadecanoate** is illustrated below. This diagram outlines the parallel procedures for melting and boiling point determination.



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Caption: Workflow for Melting and Boiling Point Determination.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. Ethyl Heptadecanoate 14010-23-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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